

Essential Safety and Handling Guide for Isofludelone (Isoflurane)

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Compound of Interest

Compound Name: Isofludelone

Cat. No.: B548475

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Isofludelone**, also known as Isoflurane. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identification and Hazards

Isofludelone is a volatile halogenated anesthetic agent. Exposure can lead to various health effects.

Hazard Classification	Description
Acute Toxicity	May cause drowsiness, dizziness, headache, and nausea.[1][2] High concentrations can lead to central nervous system (CNS) depression, loss of coordination, unconsciousness, and potentially death.[1]
Irritation	Causes skin and serious eye irritation, which may include stinging, tearing, redness, swelling, and blurred vision.[1][2]
Chronic Toxicity	Long-term exposure may be associated with liver and kidney disease.[1]
Reproductive Toxicity	Suspected of damaging the unborn child.[1]

Quantitative Safety Data

The following table summarizes key quantitative safety data for **Isofludelone** (Isoflurane).

Parameter	Value	Reference
ACGIH TLV (TWA)	50 ppm (8-hour)	[1][2][3]
NIOSH REL (Ceiling)	2 ppm (1-hour)	[2][4]
Cal/OSHA PEL (TWA)	2 ppm (8-hour)	[5]
Oral LD50 (Rat)	4,770 mg/kg	[3]
Molecular Weight	184.49 g/mol	[5]

Personal Protective Equipment (PPE) and Engineering Controls

The primary methods for minimizing exposure to **Isofludelone** are through the use of engineering controls and appropriate personal protective equipment.

Engineering Controls

- Ventilation: Always handle **Isofludelone** in a well-ventilated area.[2][3] Recirculation of exhaust air should be prevented.[3][4]
- Fume Hood/Local Exhaust: Whenever possible, work should be conducted within a certified chemical fume hood or with local exhaust ventilation (e.g., a snorkel) positioned close to the source of vapors.[1][3][6]
- Anesthetic Gas Scavenging: Employ an active scavenging system that directs waste anesthetic gas (WAG) to an in-house exhaust line or a passive system with activated charcoal canisters to capture vapors.[3][7]

Personal Protective Equipment (PPE)

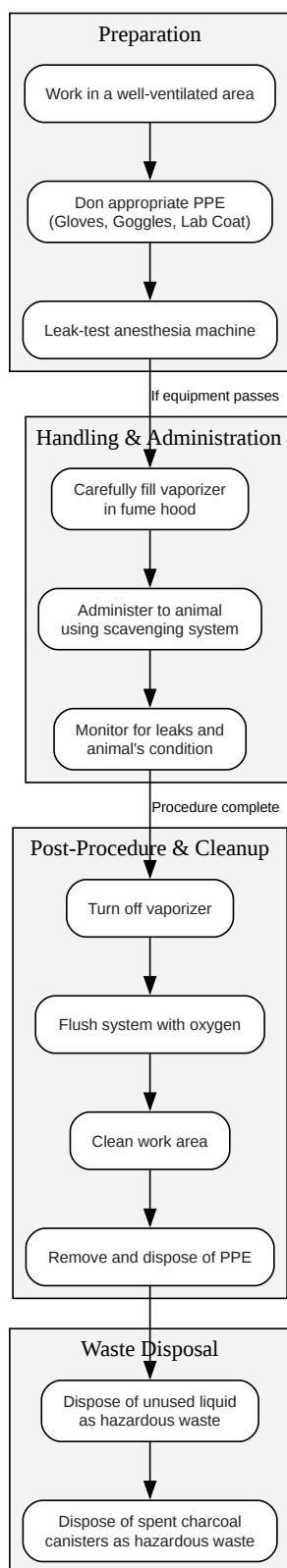
- Eye Protection: Wear safety glasses with side shields, chemical safety goggles, or a face shield to prevent contact with liquid **Isofludelone**. [1][2]

- Hand Protection: Nitrile gloves are recommended to prevent skin contact.[1][3]
- Body Protection: A lab coat must be worn.[1][3] Ensure legs are covered and wear closed-toe shoes.[3]
- Respiratory Protection: Standard dust masks (N95 or R95) are not effective against **Isofludelone** vapors and should not be used for respiratory protection.[1] If engineering controls are insufficient and exposure limits are exceeded, a tight-fitting elastomeric respirator may be required, and a formal respiratory protection program must be implemented.[1][3]

Operational and Disposal Plans

Follow these step-by-step procedures for the safe handling and disposal of **Isofludelone**.

Experimental Workflow for Safe Handling



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